

Structural Elucidation of Fluprostenol Serinol Amide: A Technical Guide

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Compound of Interest

Compound Name: *Fluprostenol serinol amide*

Cat. No.: *B15548289*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the methodologies and data integral to the structural elucidation of **Fluprostenol serinol amide**, a synthetic analog of prostaglandin F2 α . While detailed experimental data for this specific compound is not extensively available in public literature, this document outlines the standard analytical workflows and presents the known physicochemical properties. The experimental protocols described herein are representative of the state-of-the-art techniques employed for the structural characterization of novel prostaglandin analogs.

Physicochemical Properties of Fluprostenol Serinol Amide

The fundamental physicochemical data for **Fluprostenol serinol amide** provide the initial parameters for its identification and characterization. This information is crucial for sample preparation, selection of analytical techniques, and interpretation of subsequent experimental results. The known properties are summarized in the table below.

Property	Value
Chemical Formula	C ₂₆ H ₃₆ F ₃ NO ₇
Molecular Weight	531.6 g/mol
CAS Number	1176658-85-7
Appearance	A solution in ethanol
Purity	≥98%
Solubility (mg/ml)	DMF: 30, DMSO: 20, Ethanol: 30, PBS (pH 7.2): 10
UV Absorption	222, 277 nm
SMILES String	<chem>O--INVALID-LINK--C(CO)CO=O)--INVALID-LINK--C[C@H]1O">C@HCOC2=CC=CC(C(F)(F)F)=C2</chem>
InChI Key	ORCZFFZVTIVYUMI-CTZICMAHSA-N

Experimental Protocols for Structural Elucidation

The complete structural elucidation of a novel compound like **Fluprostenol serinol amide** necessitates a multi-faceted analytical approach, primarily relying on Nuclear Magnetic Resonance (NMR) spectroscopy, Mass Spectrometry (MS), and potentially X-ray Crystallography.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is the most powerful technique for determining the precise molecular structure of a compound in solution. A suite of 1D and 2D NMR experiments would be required for the complete assignment of all proton (¹H) and carbon (¹³C) signals and to establish the connectivity and stereochemistry of the molecule.

2.1.1. Sample Preparation

A sample of **Fluprostenol serinol amide** (typically 1-10 mg) would be dissolved in a deuterated solvent (e.g., CDCl₃, DMSO-d₆, or D₂O) to a concentration of approximately 2-10

mM. The choice of solvent depends on the solubility of the compound and the desired experimental conditions.

2.1.2. NMR Experiments

- ^1H NMR: Provides information on the chemical environment and coupling of protons.
- ^{13}C NMR: Determines the number and type of carbon atoms.
- DEPT (Distortionless Enhancement by Polarization Transfer): Differentiates between CH , CH_2 , and CH_3 groups.
- COSY (Correlation Spectroscopy): Identifies proton-proton couplings within the molecule.
- HSQC (Heteronuclear Single Quantum Coherence): Correlates directly bonded proton and carbon atoms.
- HMBC (Heteronuclear Multiple Bond Correlation): Establishes long-range correlations between protons and carbons, crucial for connecting different parts of the molecule.
- NOESY (Nuclear Overhauser Effect Spectroscopy): Provides information on the spatial proximity of protons, which is essential for determining the stereochemistry.

2.1.3. Data Analysis

The analysis of the resulting spectra would involve the assignment of all chemical shifts and the determination of coupling constants. This data, when pieced together, reveals the complete covalent structure and relative stereochemistry of **Fluprostenol serinol amide**.

Mass Spectrometry (MS)

Mass spectrometry is employed to determine the molecular weight of the compound and to gain insights into its structure through fragmentation analysis. High-resolution mass spectrometry (HRMS) is particularly important for confirming the elemental composition.

2.2.1. Ionization Techniques

- Electrospray Ionization (ESI): A soft ionization technique suitable for polar molecules like **Fluprostenol serinol amide**, which minimizes fragmentation and primarily produces the protonated molecule $[M+H]^+$ or other adducts.
- Matrix-Assisted Laser Desorption/Ionization (MALDI): Another soft ionization technique that can be used for confirmation.

2.2.2. Mass Analyzers

- Time-of-Flight (TOF) or Orbitrap: These high-resolution mass analyzers are used to accurately determine the mass-to-charge ratio (m/z) of the parent ion, allowing for the confirmation of the molecular formula.
- Tandem Mass Spectrometry (MS/MS): Involves the fragmentation of the parent ion to produce a characteristic fragmentation pattern. This pattern provides valuable information about the different structural motifs within the molecule.

2.2.3. Data Analysis

The HRMS data would be used to confirm the elemental composition of **Fluprostenol serinol amide**. The MS/MS fragmentation pattern would be analyzed to identify characteristic losses of functional groups, which helps in confirming the proposed structure.

X-ray Crystallography

For an unambiguous determination of the three-dimensional structure, including the absolute stereochemistry, single-crystal X-ray crystallography is the gold standard.

2.3.1. Crystallization

The primary challenge for this technique is growing a single crystal of sufficient size and quality. This involves screening a wide range of solvents, temperatures, and crystallization techniques (e.g., slow evaporation, vapor diffusion).

2.3.2. Data Collection and Structure Solution

A suitable crystal is mounted on a diffractometer and irradiated with X-rays. The diffraction pattern is collected and processed to generate an electron density map. This map is then used

to build a model of the molecule and refine its atomic positions.

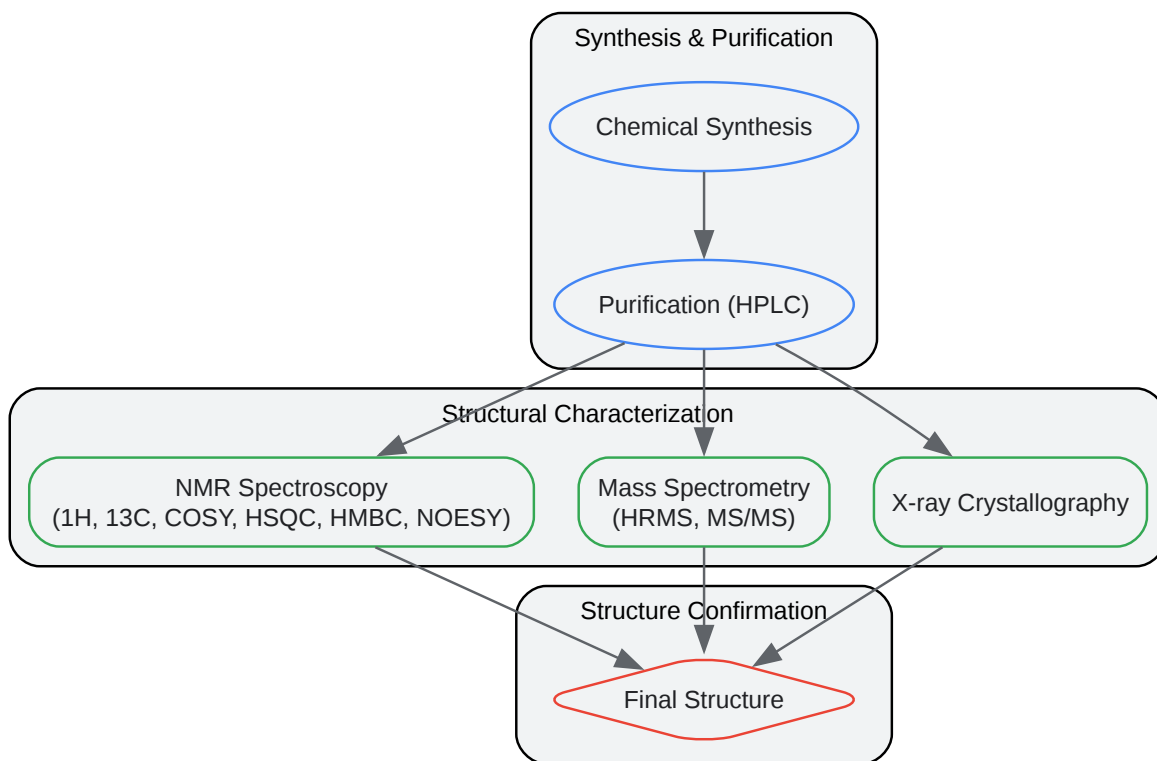
2.3.3. Data Analysis

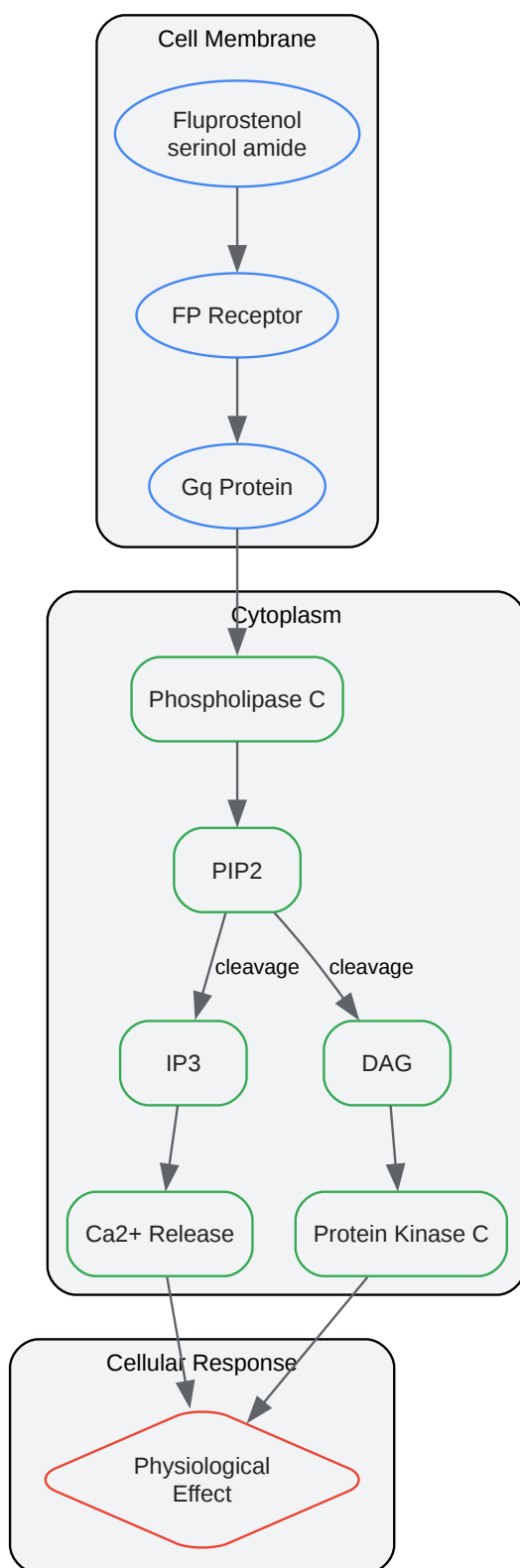
The final output of an X-ray crystallographic analysis is a detailed 3D model of the molecule, including precise bond lengths, bond angles, and torsional angles. This provides definitive proof of the molecular structure and stereochemistry.

Visualizations

Workflow for Structural Elucidation

The following diagram illustrates a typical workflow for the structural elucidation of a novel prostaglandin analog like **Fluprostenol serinol amide**.





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